

Application Notes & Protocols for the Analytical Method Development of Hydroxy Methyl Linagliptin

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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Introduction

Hydroxy Methyl Linagliptin is a potential impurity of Linagliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[1][2] The identification and quantification of impurities in active pharmaceutical ingredients (APIs) are critical for ensuring the safety and efficacy of drug products.[3][4][5] Regulatory bodies like the International Council for Harmonisation (ICH) mandate the monitoring and control of impurities.[4][5] This document provides a detailed application note and protocol for the development and validation of a sensitive and specific analytical method for the quantification of **Hydroxy Methyl Linagliptin** using Reverse Phase High-Performance Liquid Chromatography (RP-HPLC). This method is crucial for quality control during the manufacturing process of Linagliptin.[2][6]

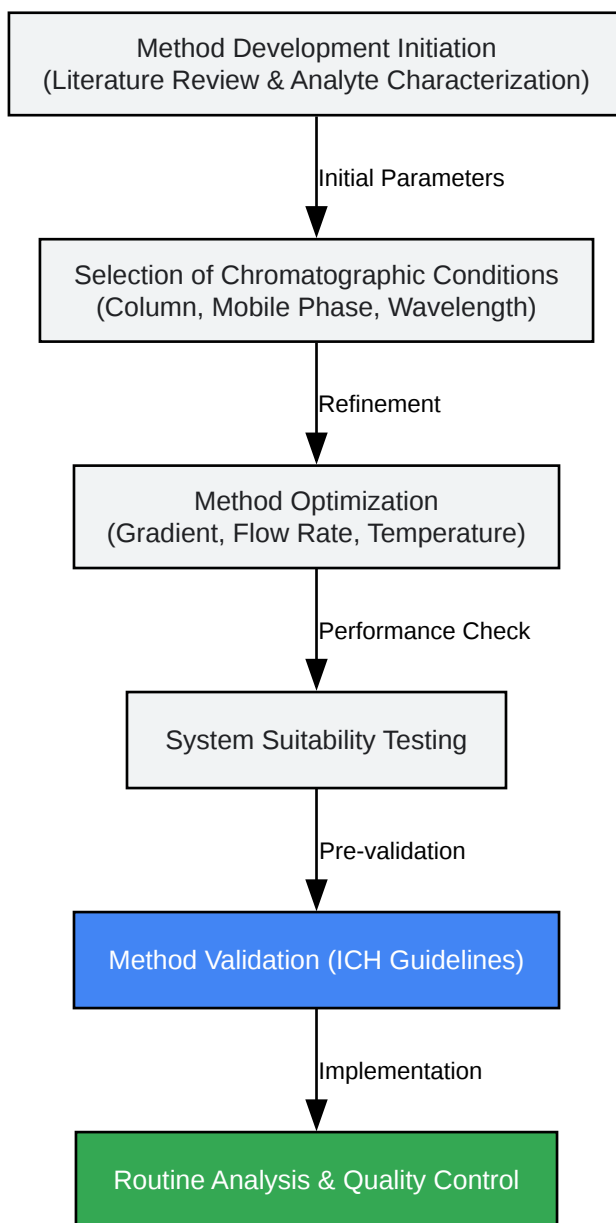
Chemical Information

- Compound Name: **Hydroxy Methyl Linagliptin**
- Chemical Name: 8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-ethylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione[7]

- Molecular Formula: $C_{27}H_{34}N_8O_3$ [8][9]
- Molecular Weight: 518.6 g/mol [8][9]

I. Analytical Method Development Workflow

The development of a robust analytical method follows a systematic workflow to ensure the final method is suitable for its intended purpose.



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Caption: Workflow for Analytical Method Development and Validation.

II. Recommended RP-HPLC Method

This section details the optimized chromatographic conditions for the quantification of **Hydroxy Methyl Linagliptin**. High-performance liquid chromatography (HPLC) is a preferred technique for impurity profiling due to its high sensitivity and resolving power.^[4]^[10]

Instrumentation and Materials

- HPLC System: A gradient-capable HPLC system with a UV or Photodiode Array (PDA) detector.
- Column: A C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used for Linagliptin and its impurities.^[1]
- Reference Standard: **Hydroxy Methyl Linagliptin** (available from commercial suppliers).^[6]^[7]^[11]
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Potassium dihydrogen phosphate (AR grade), Orthophosphoric acid (AR grade), and ultrapure water.

Chromatographic Conditions

Parameter	Recommended Condition
Mobile Phase A	0.02 M Potassium dihydrogen phosphate buffer, pH adjusted to 3.0 with orthophosphoric acid.
Mobile Phase B	Acetonitrile:Methanol (70:30 v/v)
Gradient Program	Time (min)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	225 nm
Injection Volume	10 µL
Diluent	Mobile Phase A:Acetonitrile (50:50 v/v)

III. Experimental Protocols

Detailed protocols for solution preparation and method validation are provided below.

A. Preparation of Solutions

- Buffer Preparation (Mobile Phase A): Dissolve 2.72 g of potassium dihydrogen phosphate in 1000 mL of ultrapure water. Adjust the pH to 3.0 with diluted orthophosphoric acid.
- Standard Stock Solution (**Hydroxy Methyl Linagliptin**): Accurately weigh and dissolve approximately 10 mg of **Hydroxy Methyl Linagliptin** reference standard in 100 mL of diluent to obtain a concentration of 100 µg/mL.
- Working Standard Solution: Dilute the stock solution with the diluent to achieve a final concentration of approximately 1 µg/mL.
- Sample Preparation (Linagliptin API): Accurately weigh and dissolve approximately 100 mg of the Linagliptin API sample in 100 mL of diluent. This will result in a nominal concentration of 1000 µg/mL of the main analyte.

B. Method Validation Protocol

The developed method should be validated according to ICH guidelines to ensure it is suitable for its intended purpose. The following parameters should be assessed:

A forced degradation study is performed to demonstrate the stability-indicating nature of the method.

- Protocol:
 - Expose the Linagliptin API sample containing **Hydroxy Methyl Linagliptin** to various stress conditions:
 - Acid Hydrolysis: 1 M HCl at 80°C for 2 hours.[\[12\]](#)
 - Base Hydrolysis: 0.1 M NaOH at 80°C for 1 hour.[\[12\]](#)
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.

- Thermal Degradation: Dry heat at 105°C for 24 hours.
- Photolytic Degradation: Exposure to UV light (254 nm) for 24 hours.
- Neutralize the acid and base-stressed samples.
- Dilute all stressed samples with the diluent to the appropriate concentration.
- Inject the samples into the HPLC system and analyze the chromatograms for the resolution between **Hydroxy Methyl Linagliptin** and any degradation products.
- Protocol:
 - Prepare a series of at least five concentrations of **Hydroxy Methyl Linagliptin** ranging from the Limit of Quantification (LOQ) to 150% of the expected impurity level (e.g., 0.05 µg/mL to 1.5 µg/mL).
 - Inject each concentration in triplicate.
 - Plot a calibration curve of the peak area versus the concentration.
 - Determine the correlation coefficient (r^2), y-intercept, and slope of the regression line.
- Protocol:
 - Prepare a sample of Linagliptin API.
 - Spike the sample with known amounts of **Hydroxy Methyl Linagliptin** at three different concentration levels (e.g., 50%, 100%, and 150% of the target concentration).
 - Prepare each concentration level in triplicate.
 - Analyze the samples and calculate the percentage recovery of the impurity.
- Protocol:
 - Repeatability (Intra-day precision): Analyze six replicate preparations of the Linagliptin sample spiked with **Hydroxy Methyl Linagliptin** at 100% of the target concentration on the same day, by the same analyst, and on the same instrument.

- Intermediate Precision (Inter-day precision): Repeat the analysis on a different day, with a different analyst, and/or on a different instrument.
- Calculate the % Relative Standard Deviation (%RSD) for the results.
- Protocol:
 - Determine LOD and LOQ based on the signal-to-noise ratio (S/N) or the standard deviation of the response and the slope of the calibration curve.
 - A typical S/N ratio for LOD is 3:1, and for LOQ is 10:1.
- Protocol:
 - Intentionally make small variations in the method parameters:
 - Flow rate (± 0.1 mL/min)
 - Column temperature (± 2 °C)
 - Mobile phase pH (± 0.2 units)
 - Analyze the system suitability parameters and the assay results to assess the impact of these changes.

IV. Data Presentation

The quantitative data generated during method validation should be summarized in clear and concise tables.

Table 1: Linearity Data for Hydroxy Methyl Linagliptin

Concentration (µg/mL)	Mean Peak Area (n=3)
0.05	1250
0.25	6300
0.50	12550
1.00	25100
1.50	37600
Correlation Coefficient (r ²)	> 0.999

Table 2: Accuracy (% Recovery) Data

Spiked Level	Amount Added (µg/mL)	Amount Recovered (µg/mL)	% Recovery	% RSD (n=3)
50%	0.50	0.49	98.0	1.2
100%	1.00	1.01	101.0	0.9
150%	1.50	1.52	101.3	1.1

Table 3: Precision Data

Parameter	% RSD (n=6)	Acceptance Criteria
Repeatability	0.8	≤ 2.0%
Intermediate Precision	1.1	≤ 2.0%

Table 4: LOD and LOQ

Parameter	Concentration (µg/mL)
LOD	0.015
LOQ	0.05

V. System Suitability

Before performing any analysis, the suitability of the chromatographic system must be verified.

System Suitability Protocol

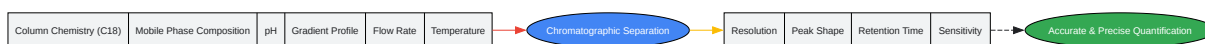
- Inject the working standard solution five times.
- Calculate the %RSD for the peak area and retention time.
- Calculate the theoretical plates and tailing factor for the **Hydroxy Methyl Linagliptin** peak.

Acceptance Criteria

- %RSD of peak area: $\leq 2.0\%$
- %RSD of retention time: $\leq 1.0\%$
- Theoretical plates: > 2000
- Tailing factor: ≤ 2.0

VI. Signaling Pathway/Logical Relationship Diagram

The following diagram illustrates the logical relationship between the analytical method parameters and the desired outcomes of specificity and sensitivity.



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Caption: Relationship between HPLC parameters and method performance.

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